

c-Met-IN-19 solubility and preparation for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *c-Met-IN-19*

Cat. No.: *B15136428*

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Application Notes and Protocols for c-Met-IN-19

For Researchers, Scientists, and Drug Development Professionals

Abstract

c-Met-IN-19 is a potent and selective inhibitor of the c-Met receptor tyrosine kinase, a key oncogenic driver in various human cancers. With a half-maximal inhibitory concentration (IC₅₀) of 1.99 nM, this small molecule presents a valuable tool for preclinical cancer research.^[1] Proper handling, solubilization, and preparation of **c-Met-IN-19** are critical for obtaining accurate and reproducible experimental results. This document provides detailed application notes and protocols for the solubility and preparation of **c-Met-IN-19** for both in vitro and in vivo experiments.

Physicochemical Properties and Solubility

c-Met-IN-19 is an organic small molecule. Like many kinase inhibitors, it has low aqueous solubility and requires an organic solvent for initial solubilization. The following table summarizes the solubility profile of **c-Met-IN-19**.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 10 mg/mL (Estimated)	DMSO is the recommended solvent for preparing stock solutions. Use high-purity, anhydrous DMSO to avoid precipitation.
Ethanol	Sparingly soluble	Not recommended for primary stock solutions but can be used as a co-solvent in some formulations.
Water / PBS	Insoluble	Direct dissolution in aqueous buffers is not feasible. Dilutions from a DMSO stock are required.

Note: The solubility in DMSO is an estimate based on typical small molecule kinase inhibitors. It is recommended to perform a solubility test for precise determination.

Preparation of Stock and Working Solutions for In Vitro Assays

Materials

- **c-Met-IN-19** (e.g., MedchemExpress, Cat. No.: HY-156098)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Cell culture medium (e.g., DMEM, RPMI-1640) supplemented with Fetal Bovine Serum (FBS) as required for your cell line.

Protocol for 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh a small amount of **c-Met-IN-19** powder in a sterile microcentrifuge tube. For example, weigh 1 mg of the compound.
- **Solvent Addition:** Based on the molecular weight of **c-Met-IN-19**, calculate the volume of DMSO required to achieve a 10 mM stock solution. Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the compound.
- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming (e.g., 37°C for 5-10 minutes) can aid in dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Preparation of Working Solutions for Cell-Based Assays

- **Thawing:** Thaw a single aliquot of the 10 mM **c-Met-IN-19** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - **Important:** To avoid precipitation, ensure that the final concentration of DMSO in the cell culture medium is low, typically $\leq 0.5\%$. For sensitive cell lines, the DMSO concentration should be even lower ($\leq 0.1\%$).
 - It is recommended to prepare intermediate dilutions in culture medium before making the final dilutions in the assay plates.
- **Control:** Prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **c-Met-IN-19** used in the experiment.

Preparation of c-Met-IN-19 for In Vivo Studies

The formulation of **c-Met-IN-19** for in vivo administration requires a vehicle that can safely and effectively deliver the compound. Due to its poor aqueous solubility, a formulation using co-

solvents and/or surfactants is often necessary.

Recommended Vehicle Formulation (Example)

A common vehicle for oral gavage administration of poorly soluble compounds consists of:

- 10% DMSO
- 40% PEG300 (Polyethylene glycol 300)
- 5% Tween 80
- 45% Saline

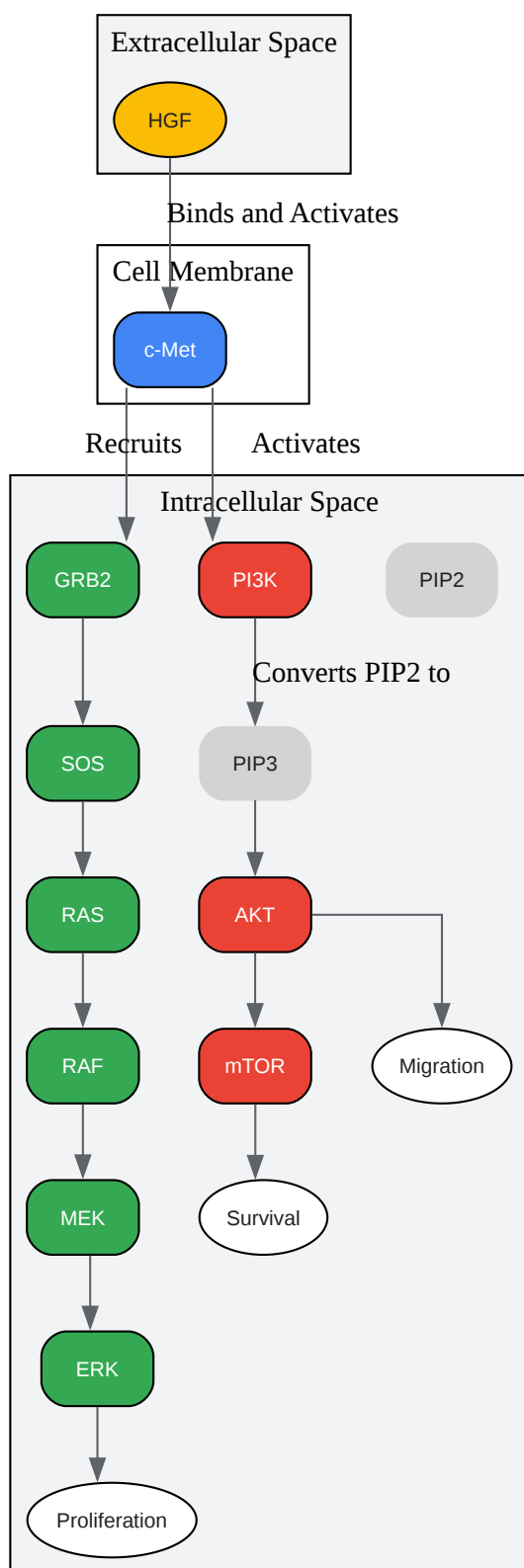
Protocol for In Vivo Formulation

- Initial Dissolution: Dissolve the required amount of **c-Met-IN-19** in DMSO.
- Co-solvent Addition: Add PEG300 to the DMSO solution and mix thoroughly until a clear solution is obtained.
- Surfactant Addition: Add Tween 80 to the mixture and mix well.
- Aqueous Phase: Slowly add saline to the organic mixture while vortexing to form a stable solution or suspension.
- Administration: The formulation should be prepared fresh daily before administration to the animals. Administer the formulation via the desired route (e.g., oral gavage).
- Dose Calculation: The dosing volume and concentration of **c-Met-IN-19** should be calculated based on the animal's body weight and the desired dose in mg/kg.

Visualization of Pathways and Workflows

c-Met Signaling Pathway

The following diagram illustrates the simplified c-Met signaling pathway, which is activated by its ligand, Hepatocyte Growth Factor (HGF). Aberrant activation of this pathway, which **c-Met-IN-19** inhibits, can lead to cell proliferation, survival, migration, and invasion.

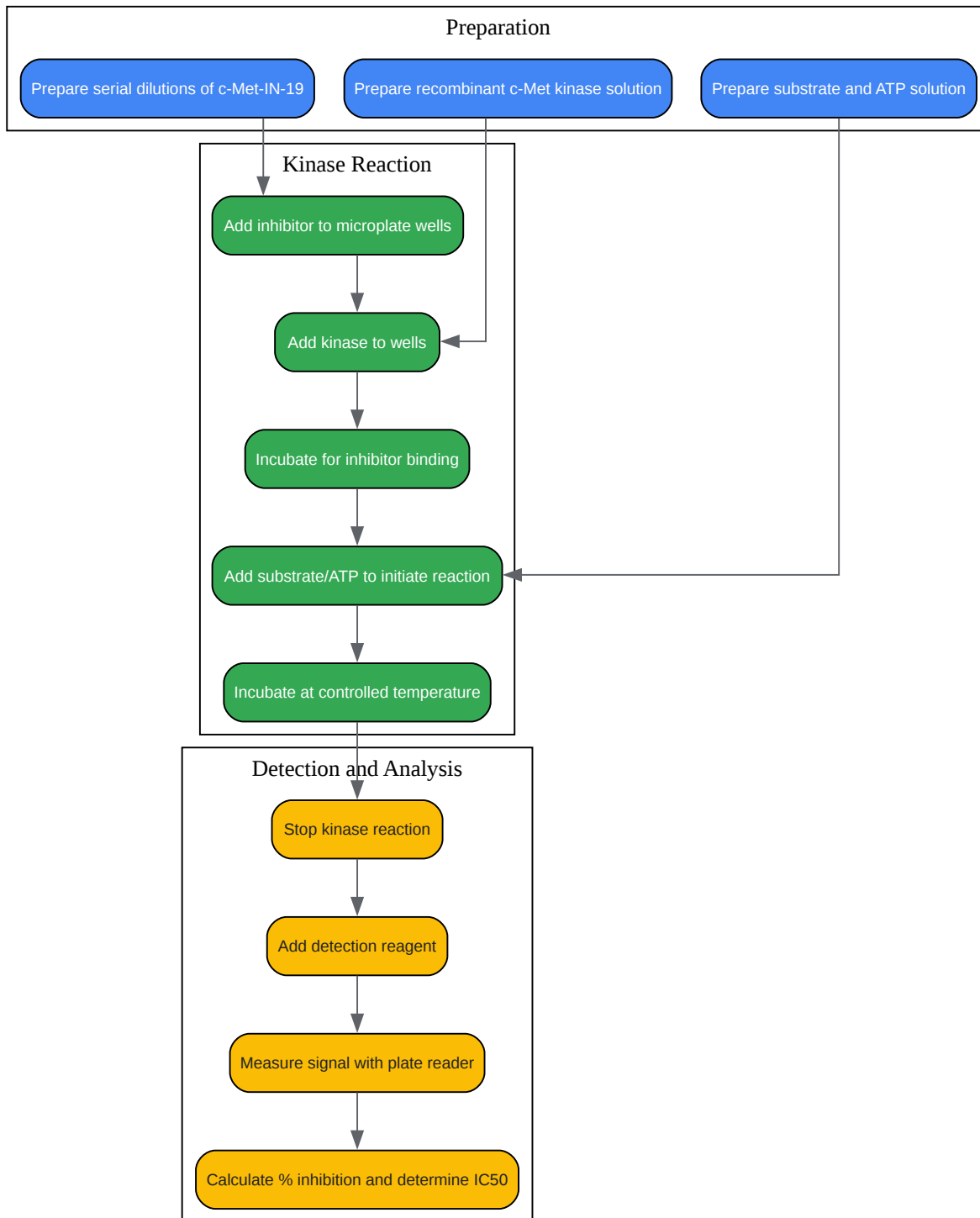


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Caption: Simplified c-Met Signaling Pathway.

Experimental Workflow for In Vitro Kinase Inhibition Assay

This diagram outlines a general workflow for determining the IC₅₀ value of a kinase inhibitor like **c-Met-IN-19** in a cell-free biochemical assay.



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Caption: General Workflow for In Vitro Kinase Inhibition Assay.

Safety Precautions

c-Met-IN-19 is a potent bioactive compound. Standard laboratory safety precautions should be followed when handling this chemical. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area or a chemical fume hood. Refer to the Safety Data Sheet (SDS) for detailed safety information.

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- To cite this document: BenchChem. [c-Met-IN-19 solubility and preparation for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15136428/docs#c-met-in-19-solubility-and-preparation-for-experiments>]

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